

Application Notes and Protocols for Investigating Fundamental Physics Using Francium-221 Isotopes

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Compound of Interest

Compound Name: Francium-221

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Introduction

Francium (Fr), the heaviest alkali metal, is a prime candidate for investigating fundamental physics due to its simple atomic structure and high nuclear charge.[1] The isotope **Francium-221** (^{221}Fr), with a half-life of 4.8 minutes, offers a unique window into studying fundamental symmetries and interactions.[2][3] Its large atomic number ($Z=87$) amplifies the effects of phenomena that violate fundamental symmetries, such as parity (P) and time-reversal (T) invariance.[1][4] This document provides detailed application notes and experimental protocols for utilizing ^{221}Fr in cutting-edge research, focusing on Atomic Parity Violation (APV) and the search for a permanent electric dipole moment (EDM) of the electron. These studies provide stringent tests of the Standard Model of particle physics and offer a path to discovering new physics.[4][5]

Key Applications of Francium-221 in Fundamental Physics

- **Atomic Parity Violation (APV):** APV experiments in heavy atoms like francium measure the effects of the weak neutral interaction between electrons and nucleons.[6] The exchange of Z^0 bosons, which mediate this interaction, introduces a small parity-violating component to the atom's Hamiltonian. This leads to tiny, but measurable, transition amplitudes between

atomic states of the same nominal parity. The APV signal in francium is predicted to be approximately 18 times larger than in cesium, where it has been precisely measured.[4] This enhancement makes francium an ideal system for probing the weak force at low energies and searching for new physics beyond the Standard Model.[4]

- **Electron Electric Dipole Moment (eEDM):** The existence of a permanent electric dipole moment of the electron would violate both parity (P) and time-reversal (T) symmetries.[5] Assuming the CPT theorem holds, a non-zero eEDM would imply CP violation beyond that predicted by the Standard Model, which is a necessary ingredient to explain the observed matter-antimatter asymmetry in the universe.[7][8] Francium is an excellent candidate for eEDM searches because it has a large enhancement factor, meaning the observable effect of an eEDM is significantly amplified due to the atom's relativistic electronic structure.[7][9]

Quantitative Data for Francium-221

A summary of the key properties of **Francium-221** relevant to fundamental physics experiments is presented in the table below.

Property	Value	Reference
Atomic Number (Z)	87	[10]
Mass Number (A)	221	[3]
Half-life ($t_{1/2}$)	4.801(6) min	[3]
Primary Decay Mode	α -decay to Astatine-217 (>99.9%)	[11]
Minor Decay Mode	β^- -decay to Radium-221 (<0.1%)	[11]
Nuclear Spin (I)	5/2-	[3]
Magnetic Dipole Moment (μ)	+1.58(3) μ_N	[3]
Quadrupole Moment (Q)	-0.98(6) b	[12]
Ionization Energy	4.07263(4) eV	[13]
D ₂ Transition Wavelength (7s $^2S_{1/2} \rightarrow 7p \ ^2P_{3/2}$)	718 nm	[10]
D ₁ Transition Wavelength (7s $^2S_{1/2} \rightarrow 7p \ ^2P_{1/2}$)	817 nm	[14]

Experimental Protocols

Protocol 1: Production and Trapping of Francium-221

This protocol outlines the general steps for producing and trapping ^{221}Fr atoms for spectroscopic studies. The primary production method involves the alpha decay of Actinium-225 (^{225}Ac).[2][7]

1. Production of **Francium-221**:

- Source Preparation: Begin with a source of ^{225}Ac (half-life 9.9 days), which can be produced at facilities like TRIUMF.[7][15] The ^{225}Ac source is often implanted into a thin foil, such as yttrium or gold.[7][10]

- Alpha Decay: ^{225}Ac decays via alpha emission to ^{221}Fr .^[7] The recoil energy from the alpha decay can eject the newly formed ^{221}Fr atom from the source foil.^[15]

2. Neutralization and Introduction into the Trapping Region:

- Neutralization: The ejected ^{221}Fr is typically in an ionic state. To trap neutral atoms, the ions must be neutralized. This is commonly achieved by directing the ions onto a heated neutralizer foil, such as yttrium or zirconium, where they pick up an electron.^{[10][14]}
- Desorption: The neutralizer is heated to a high temperature to facilitate the rapid desorption of the neutral francium atoms into the vacuum chamber containing the magneto-optical trap (MOT).^[14]

3. Laser Cooling and Trapping in a Magneto-Optical Trap (MOT):

- MOT Setup: The MOT consists of three pairs of counter-propagating laser beams intersecting at the center of a quadrupole magnetic field.
- Trapping Lasers: A "trapping" laser is tuned slightly to the red (lower frequency) of the D_2 cycling transition ($7s\ ^2S_{1/2} \rightarrow 7p\ ^2P_{3/2}$) at 718 nm.^{[10][14]} This laser provides the primary cooling and trapping force.
- Repumping Lasers: A "repumping" laser, tuned to the D_1 transition ($7s\ ^2S_{1/2} \rightarrow 7p\ ^2P_{1/2}$) at 817 nm, is necessary to prevent atoms from accumulating in the lower hyperfine ground state, thus keeping them in the cooling cycle.^[14]
- Magnetic Field: A quadrupole magnetic field with a gradient of about 10 G/cm is applied to create a position-dependent Zeeman shift of the atomic energy levels, providing the spatial confinement for the trap.
- Detection: The trapped atoms are detected by their fluorescence, which is collected by a sensitive camera (e.g., a cooled CCD).^[16]

4. Measurement of Trapping Efficiency:

- The trapping efficiency can be determined by comparing the number of trapped atoms to the known production rate of ^{221}Fr from the source. This is a critical parameter for the feasibility

of subsequent precision measurements.[16]

Protocol 2: Measurement of Atomic Parity Violation (APV)

This protocol describes a general method for measuring the weak-interaction-induced parity violation in ^{221}Fr . The experiment aims to measure the transition amplitude of a highly forbidden transition, such as the $7s \rightarrow 8s$ transition.[6]

1. Prepare a Cold, Dense Sample of Trapped ^{221}Fr :

- Follow Protocol 1 to produce and trap a large number of ^{221}Fr atoms. For APV measurements, a high density of atoms is crucial.

2. Induce the Forbidden Transition:

- The $7s \rightarrow 8s$ transition is an electric dipole (E1) forbidden transition. The parity-violating weak interaction mixes a small amount of the p-state character into the s-states, allowing for a very weak E1 transition.
- To enhance the measurable signal, a technique called Stark interference is often employed. [6] An external static electric field is applied to the trapped atoms. This field mixes the 8s state with nearby p-states, inducing a much larger, but parity-conserving, Stark-induced E1 transition amplitude.

3. Detect the Transition:

- The interference between the small parity-violating amplitude and the larger Stark-induced amplitude results in a term in the transition probability that depends on the handedness of the experimental configuration (e.g., the direction of the electric field and the polarization of the laser).
- The transition can be detected by observing the fluorescence from the subsequent decay of the 8s state or by photo-ionizing the atoms in the 8s state and detecting the resulting ions.

4. Extract the APV Signal:

- By systematically reversing the direction of the electric field or the helicity of the excitation laser, the parity-violating component of the signal can be isolated from the much larger background signals.
- The magnitude of this asymmetry is directly proportional to the strength of the parity-violating interaction.

Protocol 3: Search for the Electron Electric Dipole Moment (eEDM)

This protocol outlines a conceptual approach for searching for an eEDM using trapped ^{221}Fr atoms. The experiment aims to measure a tiny energy shift of an atomic state in the presence of a strong electric field.

1. Prepare a Spin-Polarized Sample of Trapped ^{221}Fr :

- Follow Protocol 1 to trap a sample of ^{221}Fr atoms.
- Use optical pumping techniques with circularly polarized light to prepare the atoms in a specific spin state (i.e., to spin-polarize the sample).

2. Apply Parallel Electric and Magnetic Fields:

- The trapped, spin-polarized atoms are subjected to strong, parallel static electric (E) and magnetic (B) fields.
- The interaction of a hypothetical eEDM with the strong internal electric field of the atom, which is enhanced in heavy atoms like francium, is made observable by the external E-field. This interaction leads to an energy shift that is proportional to the eEDM and the electric field strength.

3. Perform Precision Spectroscopy:

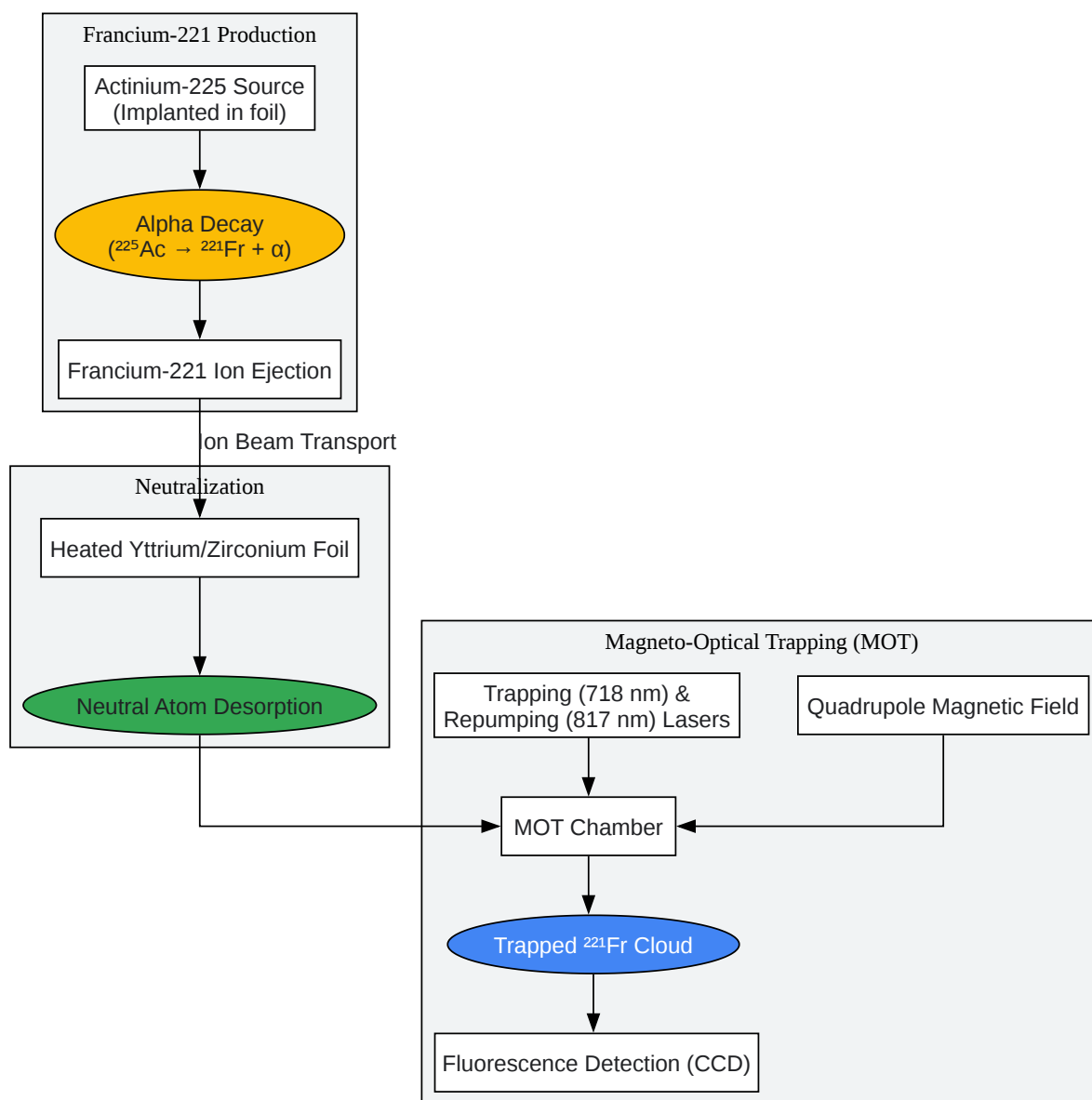
- A Ramsey-type spectroscopic technique is often used to measure the energy difference between two spin states with high precision.

- This involves applying two separated oscillatory field pulses (e.g., radio-frequency or microwave pulses) to drive transitions between the spin states. The phase accumulated between the two pulses is sensitive to the energy difference.

4. Detect the eEDM Signal:

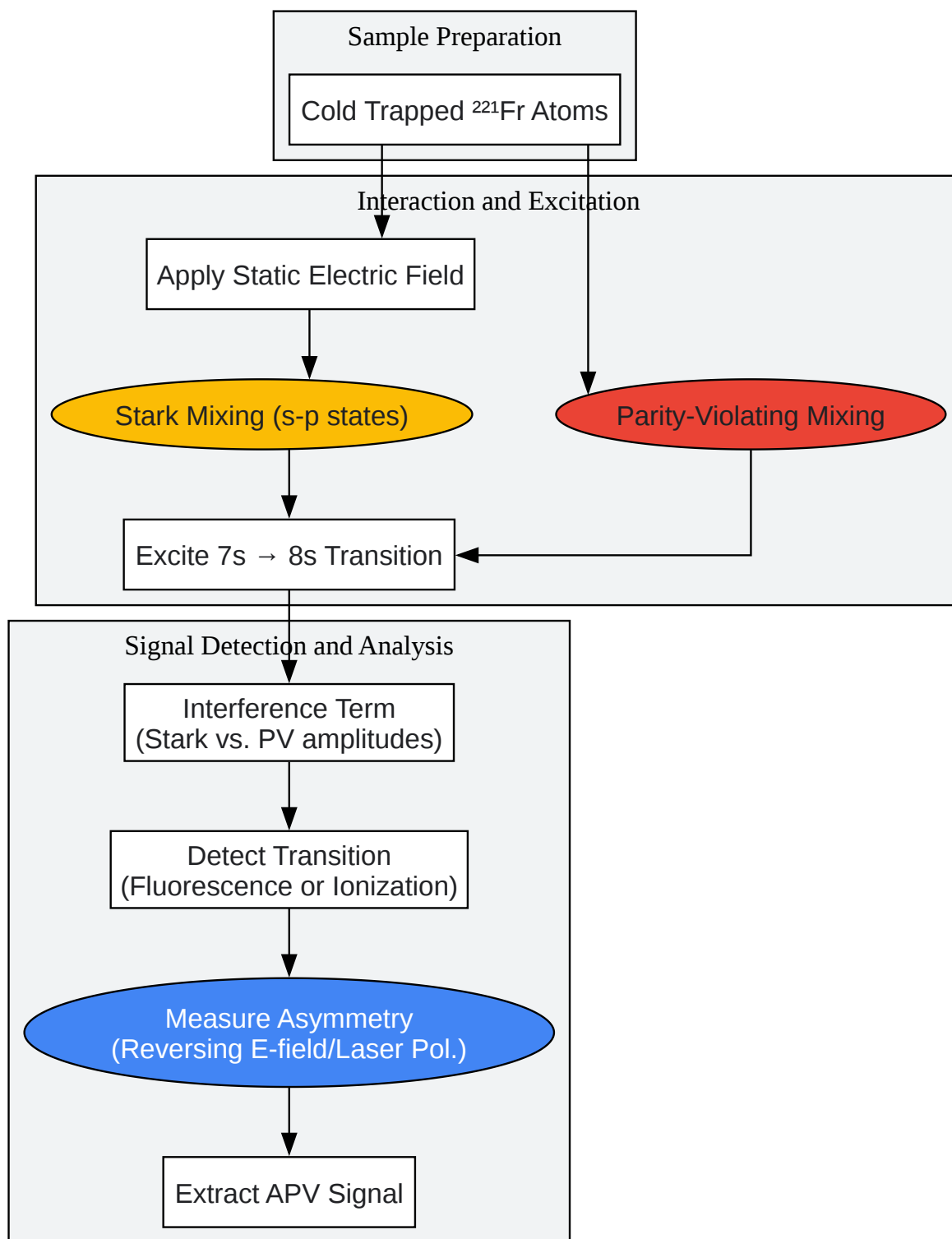
- The eEDM-induced energy shift will add to or subtract from the Zeeman energy shift caused by the magnetic field, depending on the relative orientation of the electric and magnetic fields.
- The experiment searches for a change in the measured transition frequency when the direction of the electric field is reversed relative to the magnetic field. A non-zero frequency shift upon reversal would be a signature of an eEDM.

Visualizations



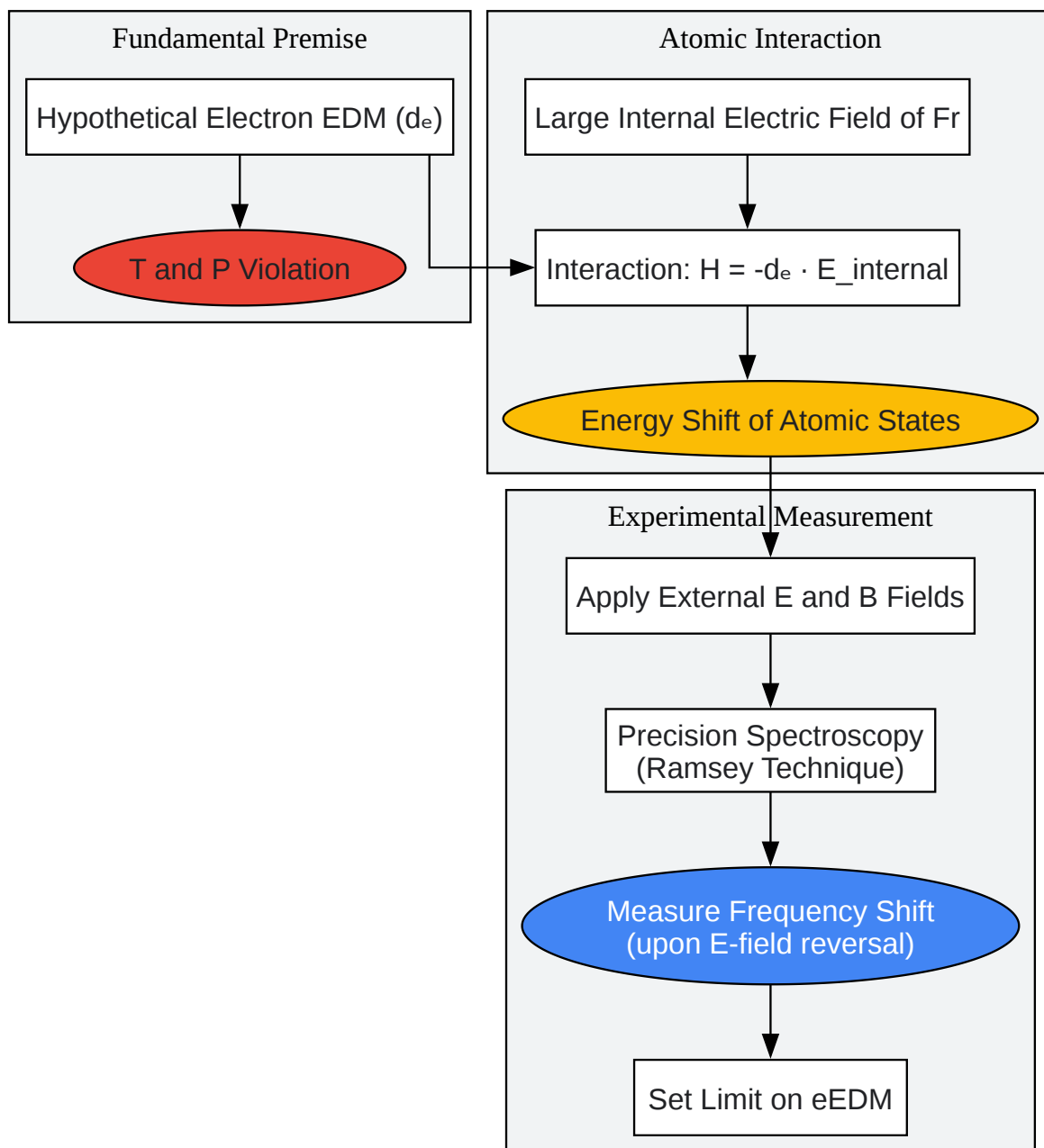
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Caption: Workflow for the production and trapping of **Francium-221** atoms.



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Caption: Logical flow for an Atomic Parity Violation (APV) measurement in **Francium-221**.



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Caption: Conceptual pathway for detecting an electron EDM using **Francium-221**.

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